

Commercial availability and suppliers of 2-Fluoro-5-iodobenzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-5-iodobenzaldehyde

Cat. No.: B129801

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An In-Depth Technical Guide to the Commercial Availability and Suppliers of 2-Fluoro-5-iodobenzaldehyde

For researchers, scientists, and professionals in drug development, the timely procurement of high-quality reagents is paramount to project success. **2-Fluoro-5-iodobenzaldehyde**, a key building block in medicinal chemistry, is noted for the strategic placement of its functional groups, which allows for diverse synthetic transformations. This guide provides a comprehensive overview of its commercial availability, key suppliers, technical specifications, and relevant experimental protocols.

Commercial Availability and Key Suppliers

2-Fluoro-5-iodobenzaldehyde is readily available from a range of chemical suppliers, catering to needs from research and development quantities to bulk orders. The purity and quantity offered can vary between suppliers, impacting lead times and pricing. Below is a summary of offerings from prominent vendors.

Supplier	CAS Number	Purity	Available Quantities	Lead Time/Stock Status
Thermo Scientific Chemicals	146137-76-0	≥97.0% (GC)[1]	5 g, 25 g[1]	Estimated availability: 24-Nov-2025[1]
Sigma-Aldrich	146137-76-0	97%[2]	Varies (Check website)	Contact for details
ChemicalBook	146137-76-0	99%, 99% HPLC[3]	Varies (KG scale listed)[3]	Varies by supplier[3]
CP Lab Safety (Aladdin)	146137-76-0	min 97%[4]	1 g[4]	5 days[4]
Sarchem Labs	N/A	N/A	Custom quote	Request quote
VSNCHEM	N/A	N/A	Custom quote	Request quote

Note: Availability, pricing, and lead times are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Procurement Workflow for Specialty Chemicals

The process of acquiring a specialized chemical like **2-Fluoro-5-iodobenzaldehyde** involves several key steps, from initial supplier identification to final delivery and quality control.



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Caption: A typical workflow for procuring specialty research chemicals.

Technical Data Summary

A comprehensive understanding of the physicochemical properties of **2-Fluoro-5-iodobenzaldehyde** is crucial for its proper handling, storage, and application in synthesis.

Property	Value	Source
CAS Number	146137-76-0	[2]
Molecular Formula	C ₇ H ₄ FO	[2]
Molecular Weight	250.01 g/mol	[2]
Appearance	White to cream to pale yellow crystals or powder	[1]
Melting Point	40.0-49.0 °C[1], 45-48 °C (lit.) [2][3]	[1][2][3]
Boiling Point	256.6 °C at 760 mmHg	[5]
Density	1.962 g/cm ³	[5]
Flash Point	109 °C	[5]
Storage	Keep in a dark place, under an inert atmosphere, 2-8°C	[6]

Safety Information:

- Signal Word: Danger[2]
- Hazard Statements: H301 (Toxic if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[2]
- Precautionary Statements: P301 + P310 + P330, P302 + P352, P305 + P351 + P338[2]

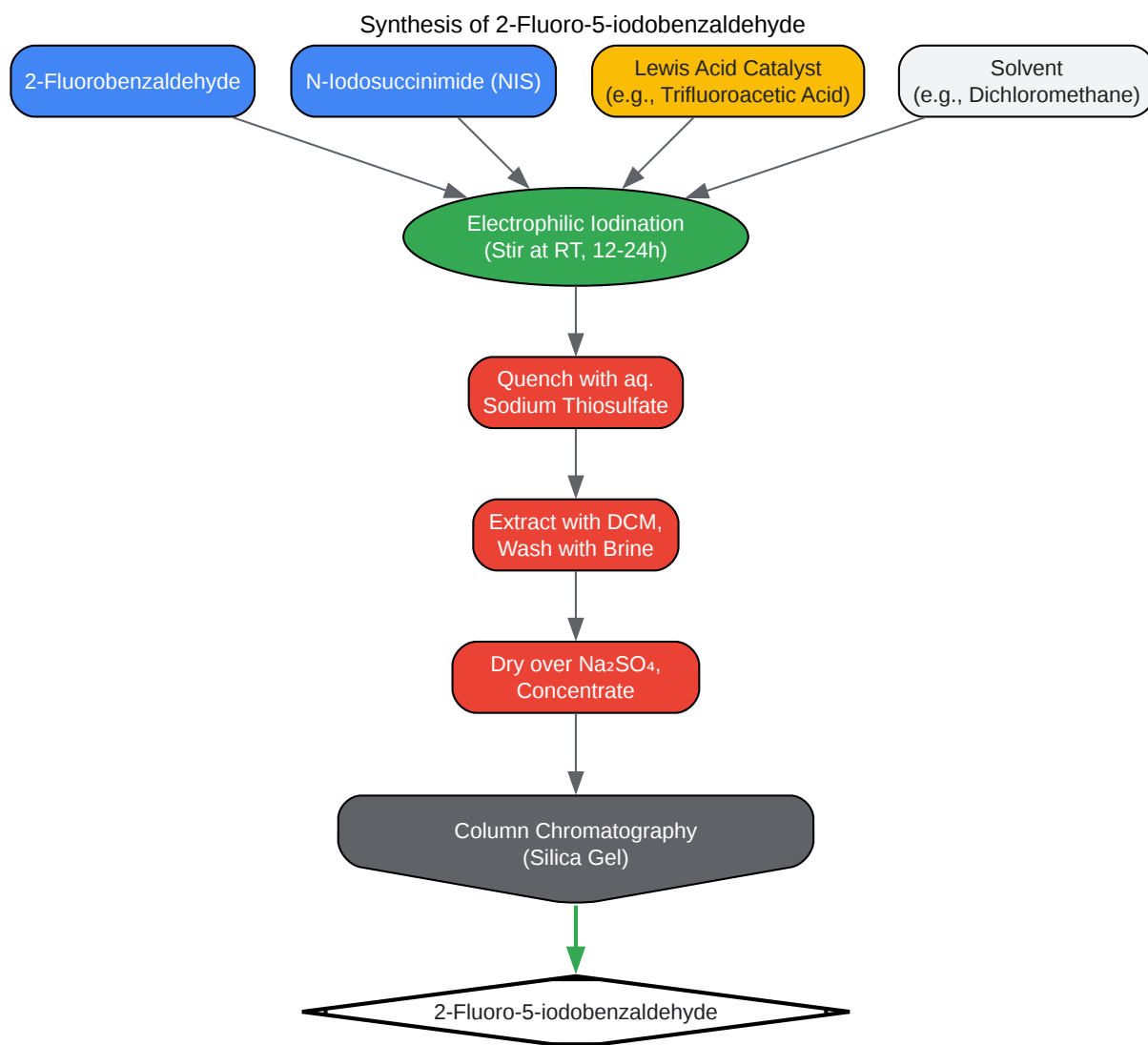
Experimental Protocols

While **2-Fluoro-5-iodobenzaldehyde** is commercially available, it can also be synthesized in the laboratory. A common method is the electrophilic iodination of 2-fluorobenzaldehyde.[7]

This compound is a versatile intermediate, often used in reductive amination reactions to form corresponding benzylamines.

Synthesis of 2-Fluoro-5-iodobenzaldehyde via Electrophilic Iodination[7]

This protocol outlines the synthesis starting from 2-fluorobenzaldehyde. The ortho-fluoro group acts as a director, guiding the incoming electrophile to the para position.[7]



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